

# 2-Bromo-5-isopropylphenol: A Comprehensive Guide to Safe Handling and Emergency Management

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## Compound of Interest

Compound Name: 2-Bromo-5-isopropylphenol

Cat. No.: B3245118

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This document provides a detailed technical guide on the safe handling, storage, and emergency procedures for **2-Bromo-5-isopropylphenol** (CAS No. 16606-28-3). As a substituted phenol, this compound shares many of the significant hazards associated with phenol, including high acute toxicity and the ability to cause severe chemical burns. This guide synthesizes available data for the compound and its structural analogs to provide a robust framework for risk mitigation in a research and development setting. The protocols and recommendations herein are grounded in established safety principles to ensure the protection of laboratory personnel and the integrity of experimental work.

## Section 1: Compound Identification and Physicochemical Properties

**2-Bromo-5-isopropylphenol** is a brominated aromatic organic compound. Understanding its physical and chemical properties is the foundation of a sound risk assessment. While comprehensive experimental data is limited, predicted values provide a reliable basis for handling procedures.

Property	Value	Source(s)
CAS Number	16606-28-3	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO	[1][3]
Molecular Weight	215.09 g/mol	[1][3][4]
Boiling Point	89 °C (at 4 Torr)	[3][5]
Density (Predicted)	1.395 ± 0.06 g/cm <sup>3</sup>	[3][5]
pKa (Predicted)	8.49 ± 0.10	[3][5]

## Section 2: Hazard Identification and GHS Classification

While a specific GHS classification for **2-Bromo-5-isopropylphenol** is not universally published, the classification for its close isomer, 2-Bromo-6-isopropylphenol, and the parent compound, phenol, provides an authoritative basis for hazard assessment.[4] The primary dangers stem from its corrosivity and high acute toxicity via multiple exposure routes.[6]

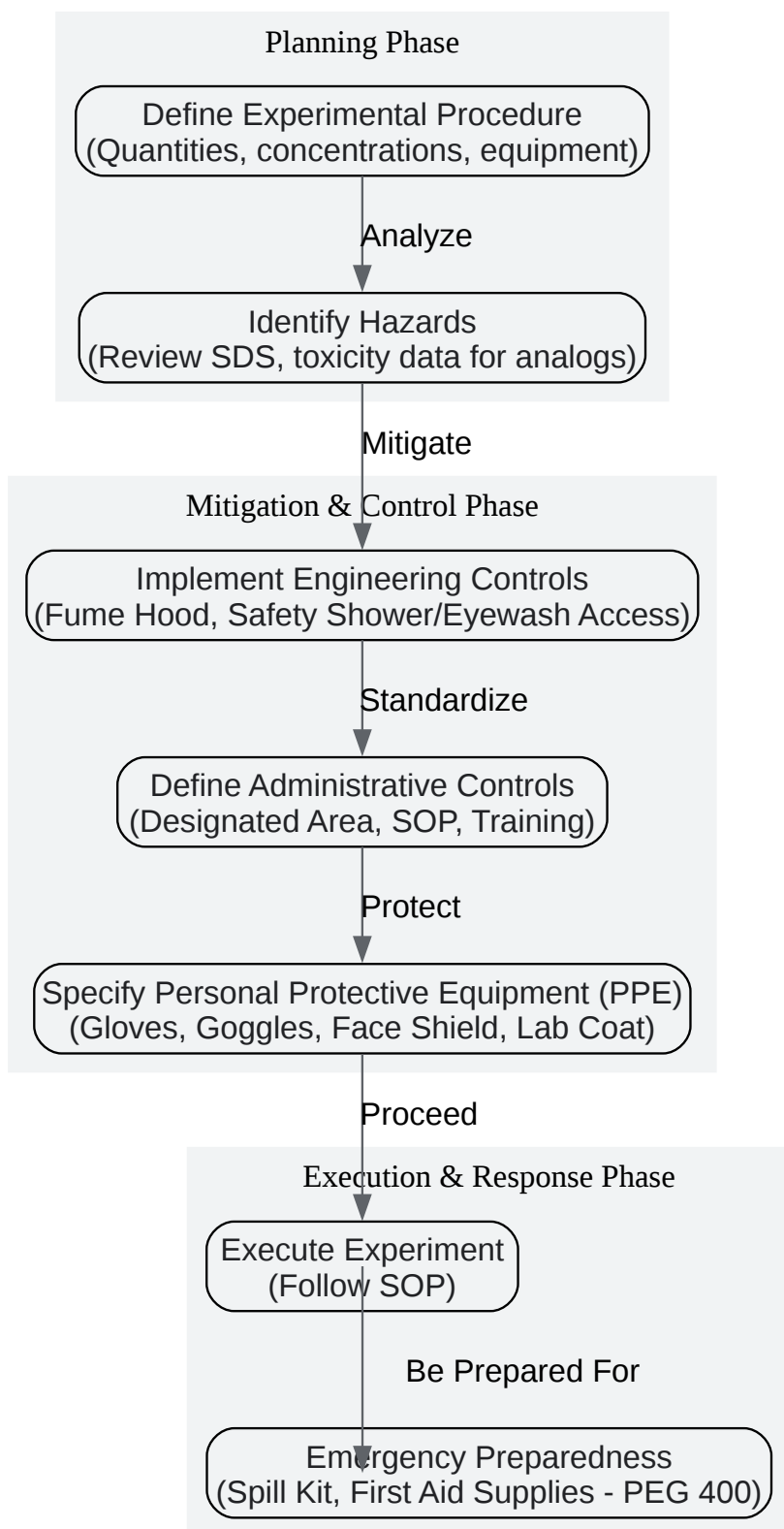
Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	GHS07 (Exclamation Mark)
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	GHS05 (Corrosion)
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

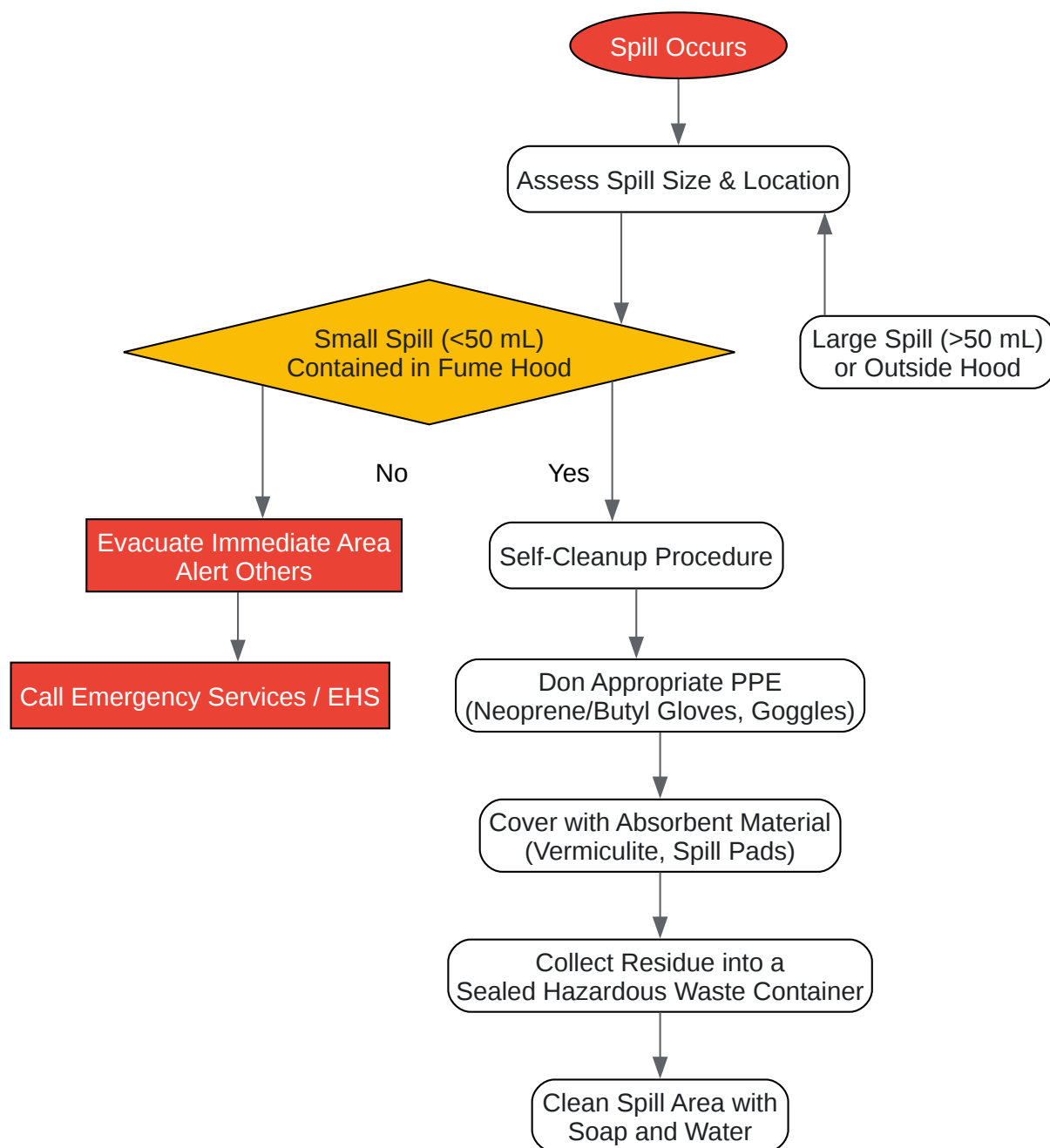
#### In-Depth Hazard Analysis:

- **Dermal Absorption and Systemic Toxicity:** The most significant hazard of substituted phenols is their ability to be rapidly absorbed through the skin.<sup>[7]</sup> This can lead to systemic toxicity affecting the central nervous system, liver, and kidneys.<sup>[6][8]</sup> Toxic, and potentially fatal, amounts can be absorbed through relatively small areas of skin, a risk compounded by the compound's local anesthetic properties, which can prevent the immediate sensation of pain upon contact.<sup>[7]</sup>
- **Corrosivity:** Direct contact causes severe skin burns, which may initially appear as white patches before developing into deeper wounds.<sup>[7]</sup> As a Category 1 hazard for eye damage, contact can lead to irreversible injury and blindness.<sup>[6][7]</sup>
- **Inhalation and Ingestion:** Inhalation of vapors or dust can severely irritate the respiratory tract.<sup>[7]</sup> Ingestion is highly dangerous, capable of causing severe burns to the mouth and throat, with as little as one gram of phenol being potentially fatal.<sup>[7]</sup>

## Section 3: Risk Assessment and Control Hierarchy

A proactive approach to safety is paramount. Before any work begins, a thorough risk assessment must be conducted to identify potential exposure scenarios and implement appropriate controls. The hierarchy of controls (elimination, substitution, engineering controls, administrative controls, PPE) must be applied.





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Caption: Decision tree for responding to a **2-Bromo-5-isopropylphenol** spill.

## First Aid: The Critical Initial Response

- Skin Contact: This is a medical emergency.
  - Immediately begin flushing the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. [6][7] 2. After the initial 15-minute flush, if available, switch to swabbing the area with Polyethylene Glycol (PEG) 300 or 400. This is the preferred decontamination agent for phenol burns. [7][8] 3. If PEG is not available, continue flushing with water for at least 30 minutes. [7] 4. Seek immediate medical attention. Inform medical personnel of the specific chemical exposure. [6][7]
- Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. [7][8] 2. Seek immediate medical attention. [6][7]
- Inhalation:
  - Move the person to fresh air immediately. [7][8] 2. If breathing is difficult or has stopped, provide artificial respiration.
  - Seek immediate medical attention. [7][8]
- Ingestion:
  - Do NOT induce vomiting.
  - Rinse the mouth with water.
  - Seek immediate medical attention. [7][9]

## Section 7: Waste Disposal

**All waste containing 2-Bromo-5-isopropylphenol, including contaminated PPE,**

spill cleanup materials, and residual chemical, must be disposed of as hazardous waste. [6] [7]1. Collect waste in a clearly labeled, sealed container. 2. Do not mix with other waste streams unless explicitly permitted. 3. Follow all institutional, local, and national regulations for hazardous waste disposal. Contact your institution's Environmental Health & Safety (EHS) department for specific procedures. [9]

## References

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- **2-BROMO-5-ISOPROPYLPHENOL** - LookChem. LookChem. [Link]
- 2-Bromo-5-(1-methylethyl)phenol | C<sub>9</sub>H<sub>11</sub>BrO | CID 23113890 - PubChem.

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